

# Personal protective equipment for handling 1-Bromononane-d4-1

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## Compound of Interest

Compound Name: 1-Bromononane-d4-1

Cat. No.: B3423096

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## Essential Safety and Handling Guide for 1-Bromononane-d4-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromononane-d4-1**. Given that detailed toxicological data for **1-Bromononane-d4-1** is limited, it should be handled with the same precautions as its non-deuterated counterpart, 1-Bromonane.<sup>[1]</sup> 1-Bromononane is a combustible liquid and is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3]</sup> Adherence to these protocols is crucial for personnel safety and environmental protection.

## Hazard Identification and Classification

1-Bromononane is classified with the following hazards:

- Flammable liquids: Category 4<sup>[3]</sup>
- Hazardous to the aquatic environment, acute hazard: Category 1<sup>[2]</sup>

Signal Word: Warning<sup>[3]</sup>

Hazard Statements:

- H227: Combustible liquid.<sup>[1]</sup>

- H400: Very toxic to aquatic life.[[2](#)]
- H410: Very toxic to aquatic life with long lasting effects.[[1](#)]

#### Precautionary Statements:

- P273: Avoid release to the environment.[[2](#)][[4](#)]
- P391: Collect spillage.[[2](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[2](#)][[3](#)]

## Quantitative Safety Data

A summary of the key physical and chemical properties of 1-Bromononane, which should be considered representative for **1-Bromononane-d4-1**, is provided below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>15</sub> D <sub>4</sub> Br	[ <a href="#">1</a> ]
Molecular Weight	~211.18 g/mol	[ <a href="#">1</a> ]
Appearance	Clear colorless to golden liquid	[ <a href="#">1</a> ]
Boiling Point	201 °C (lit.)	
Melting Point	-29 °C	
Flash Point	90 °C / 194 °F	[ <a href="#">1</a> ][ <a href="#">3</a> ]
Density	1.11 g/mL at 25 °C	
Vapor Pressure	0.158 mmHg at 25°C	
Water Solubility	Immiscible	
Incompatibilities	Strong oxidizing agents and strong bases	[ <a href="#">1</a> ][ <a href="#">4</a> ]

# Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **1-Bromononane-d4-1** in a laboratory setting.

## Preparation and Engineering Controls

- Work Area: Always handle **1-Bromononane-d4-1** within a properly functioning chemical fume hood to ensure adequate ventilation.[3][5]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][5]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other potential ignition sources as it is a combustible liquid.[1][3][5] Use explosion-proof electrical, ventilating, and lighting equipment.[5]

## Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **1-Bromononane-d4-1**:

- Eye and Face Protection: Chemical safety goggles are required.[1] For tasks with a higher risk of splashing, a face shield should also be worn.[6][7]
- Hand Protection: Wear chemical-resistant gloves.[1] Neoprene or nitrile gloves are suitable choices for protection against halogenated hydrocarbons; however, it is crucial to check the glove manufacturer's compatibility chart for specific breakthrough times.[8][9]
- Body Protection: A lab coat is mandatory to protect against splashes.[1][9] For larger quantities or procedures with a higher risk of exposure, consider a chemically impervious suit or apron.[7][10]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[1][4][10]

## Experimental Work

- Handling: Avoid direct contact with skin and eyes, and prevent the inhalation of vapors.
- Hygiene: Practice good industrial hygiene, which includes washing hands thoroughly after handling the chemical.[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)

## Storage

- Container: Keep the container tightly sealed to prevent exposure to air and moisture.
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Segregation: Store separately from incompatible materials, such as strong oxidizing agents and strong bases.[\[3\]](#)[\[4\]](#)

## Disposal Plan: Step-by-Step Waste Management

The disposal of **1-Bromononane-d4-1** must be managed as hazardous chemical waste in accordance with all local, state, and federal regulations.[\[1\]](#)

## Waste Collection

- Dedicated Container: Collect waste **1-Bromononane-d4-1** and any contaminated materials (e.g., pipette tips, absorbent paper, gloves) in a designated, chemically compatible, and properly labeled hazardous waste container.[\[1\]](#)
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-Bromononane-d4-1**".[\[1\]](#)
- Segregation: Do not mix **1-Bromononane-d4-1** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.[\[1\]](#)

## Waste Storage

- Location: Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[1\]](#)

## Final Disposal

- Professional Disposal: The final disposal of **1-Bromononane-d4-1** must be conducted by a licensed professional waste disposal service.[[1](#)]
- Recommended Method: The preferred method of disposal is through combustion in a chemical incinerator equipped with an afterburner and scrubber.[[1](#)]
- Contaminated Packaging: The original, empty container should be disposed of as unused product and handled as hazardous waste.[[1](#)][[10](#)]

## Emergency Procedures: Spills and Exposure Accidental Spillage

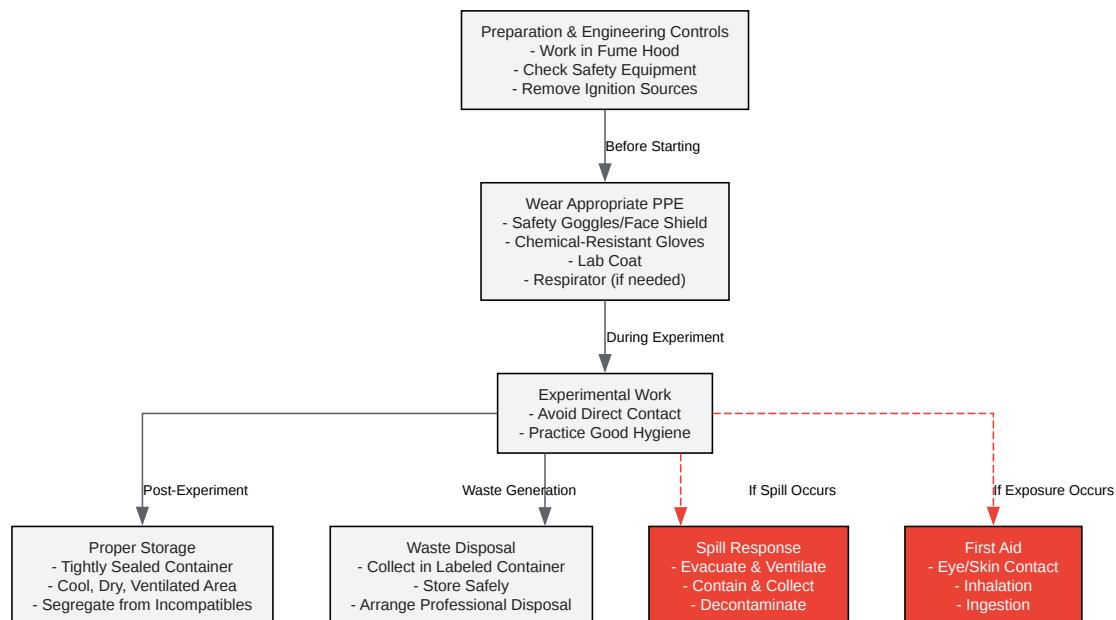
- Evacuate and Ventilate: Evacuate all non-essential personnel from the spill area and ensure adequate ventilation.[[1](#)][[10](#)]
- Remove Ignition Sources: Eliminate all sources of ignition from the area.[[1](#)][[3](#)][[5](#)][[10](#)]
- Wear PPE: Don appropriate PPE, including chemical safety goggles, protective gloves, and a lab coat.[[1](#)]
- Containment: Contain the spill using an inert absorbent material such as sand, earth, or a commercial absorbent.[[1](#)][[5](#)]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into the designated hazardous waste container.[[1](#)]
- Decontamination: Decontaminate the spill area with an appropriate solvent, and collect all decontamination materials as hazardous waste.[[1](#)]

## First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[[3](#)]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[[3](#)]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3]

## Workflow for Safe Handling of 1-Bromononane-d4-1



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Caption: Logical workflow for the safe handling of **1-Bromononane-d4-1**.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. 1-Bromononane | C9H19Br | CID 12742 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. [fishersci.com](http://fishersci.com) [fishersci.com]
- 4. 1-Bromononane | CAS#:693-58-3 | Chemsoc [[chemsoc.com](http://chemsoc.com)]
- 5. [fishersci.it](http://fishersci.it) [fishersci.it]
- 6. [epa.gov](http://epa.gov) [epa.gov]
- 7. [blog.storemasta.com.au](http://blog.storemasta.com.au) [blog.storemasta.com.au]
- 8. [sjsu.edu](http://sjsu.edu) [sjsu.edu]
- 9. Lab Safety Equipment & PPE | ChemTalk [[chemistrytalk.org](http://chemistrytalk.org)]
- 10. [cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
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